

Comparison of Reductants for Fe(III)EDTA to Fe(II)EDTA

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Compound Focus: Iron(II)-edta

CAS No.: 15651-72-6

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The table below summarizes the performance of various reducing agents in regenerating the active Fe(II)EDTA from its oxidized form, Fe(III)EDTA, based on experimental studies.

Reducing Agent	Experimental Context	Key Performance Findings	Cited Efficiency
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| **Iron Powder (Fe⁰)** | Reduction of Fe(III)EDTA in a bubbling reactor [1]. | - Rate is hindered by O₂ (causes γ-FeOOH precipitation).

- Faster rate at lower pH.
- Higher Fe/Fe(III)EDTA molar ratio increases conversion. | Not quantified | | **Nanoscale Zero-Valent Iron (nZVI)** | Regeneration of NO-absorbed Fe(II)EDTA solution [2]. | - More effective than commercial iron powder.
- Works across a wide pH range (3-8).
- High surface area (41 m²/g) enhances reactivity. | Effective under various conditions | | **Activated Carbon-Supported nZVI (AC-nZVI)** | Reduction of Fe(III)EDTA and Fe(II)EDTA-NO [3]. | - Achieves high reduction rate and N₂ selectivity.
- Performance originates from AC catalysis and iron-carbon micro-electrolysis. | 89.8% within 5 minutes | | **Composite Ligand (EDTA/PBTCA)** | NO removal using Fe²⁺ with mixed ligands [4]. | - Dual ligand system significantly improves denitrification performance vs. single ligand.
- Optimal at pH 9, 40°C, 20 mmol/L Fe²⁺. | >94% NO removal |

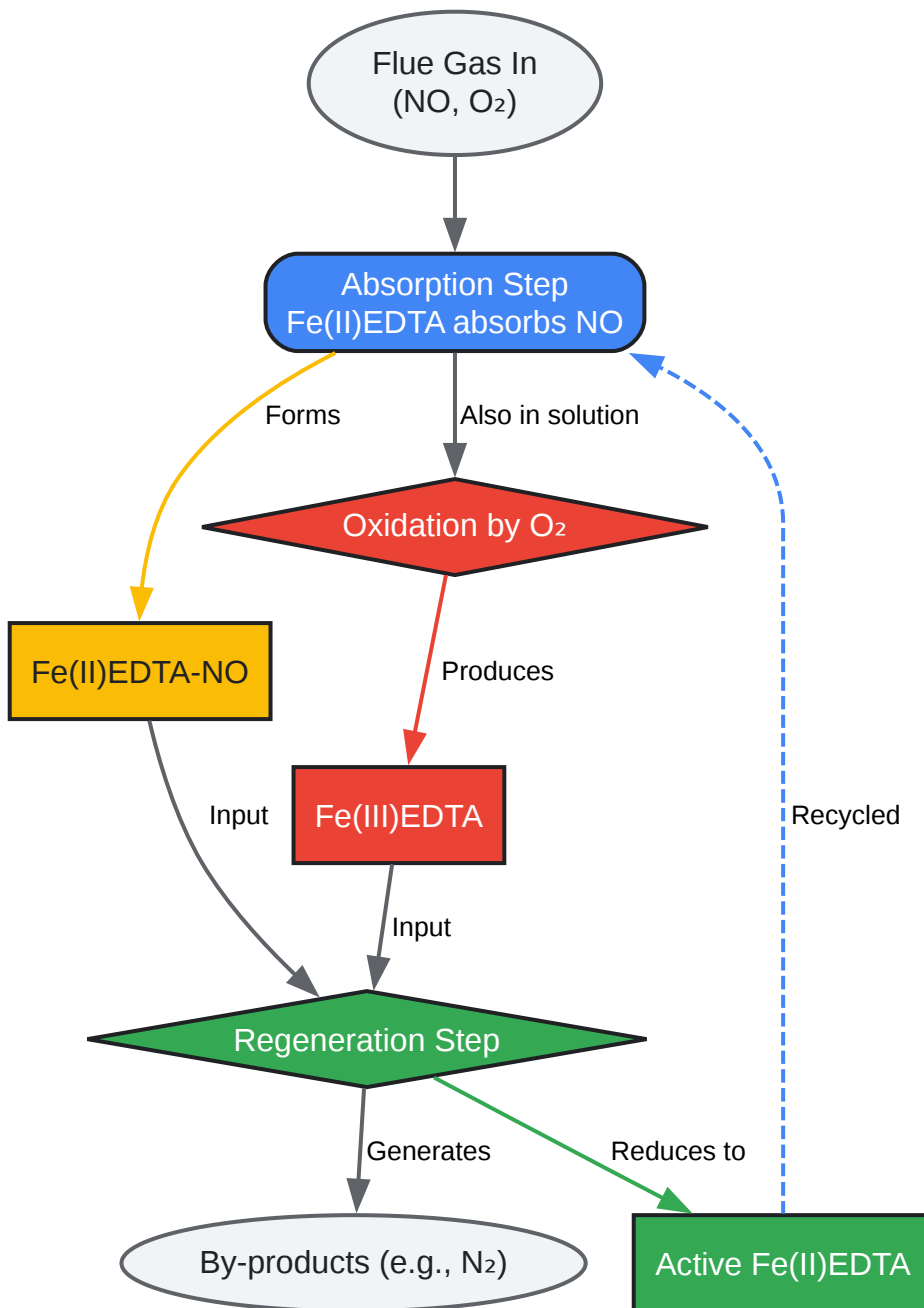
Detailed Experimental Methodologies

Here is a deeper look into the experimental protocols from the key studies cited.

- **Reduction with Iron Powder [1]:** The reduction of Fe(III)EDTA was conducted in a **bubbling-type batch reactor**. Key parameters investigated included the initial concentration of Fe(III)EDTA, the molar ratio of iron powder to Fe(III)EDTA, solution pH, and O₂ concentration in the gas stream. The study focused on determining the kinetics of the reaction under these varying conditions.
- **Regeneration with Nanoscale Zero-Valent Iron (nZVI) [2]:** nZVI was synthesized by reducing Fe²⁺ (from FeSO₄·7H₂O) with a NaBH₄ solution, using polyethylene glycol (PEG-600) as a stabilizer to prevent aggregation. The regeneration and absorption performance was tested in a **lab-scale glass bubbling reactor**. The reactor was fed with a NO/N₂ gas mixture, and the NO concentration at the outlet was continuously monitored with an infrared gas analyzer to calculate removal efficiency.
- **NO Absorption with a Composite Ligand System [4]:** The absorbent solution was prepared using FeSO₄·7H₂O with both Na₂EDTA and PBTCA as ligands. Experiments were performed in **self-made bubbling reactors** placed in a constant temperature water bath. The influence of variables like temperature, pH, Fe²⁺ concentration, and the presence of O₂, SO₂, and CO₂ was studied. Gas concentrations were measured before and after absorption using a flue gas analyzer.

Experimental Workflow for Fe-EDTA Denitrification and Regeneration

The following diagram illustrates the core process and logical relationship between absorption and regeneration, integrating the methods discussed above.



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